

# An In-Depth Technical Guide to 3-(2-Iodophenylamino)propanoic Acid

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## Compound of Interest

Compound Name: 3-(2-Iodophenylamino)propanoic acid

Cat. No.: B3052109

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(2-Iodophenylamino)propanoic acid**, a molecule of interest in medicinal chemistry and drug discovery. This document details its chemical properties, potential synthesis pathways, and prospective applications based on the activities of structurally related compounds.

## Core Compound Information

CAS Number: 38470-21-2

Molecular Formula: C<sub>9</sub>H<sub>10</sub>INO<sub>2</sub> [\[1\]](#)

Molecular Weight: 291.09 g/mol [\[1\]](#)

Synonyms:

- β-Alanine, N-(2-iodophenyl)- [\[1\]](#)
- N-(2-Iodophenyl)-β-alanine

Property	Value	Reference
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Molecular Weight	291.09 g/mol	[1]

## Potential Suppliers

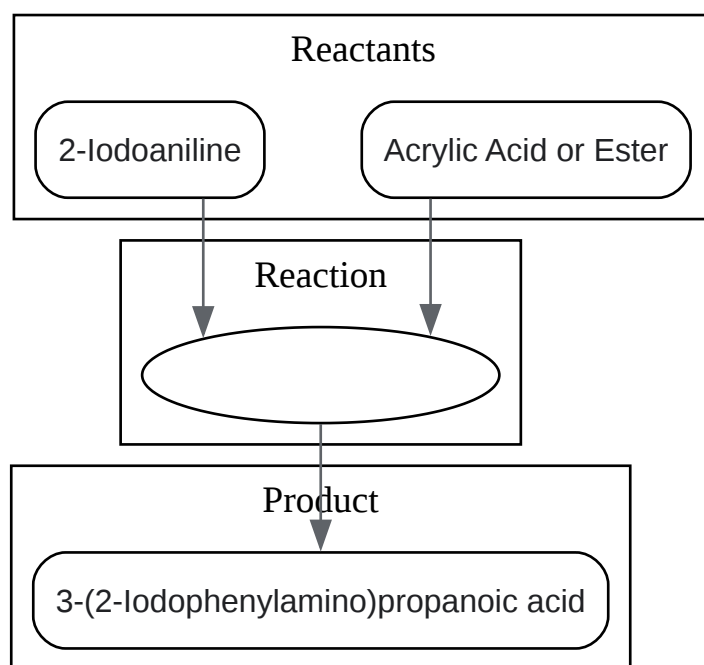
A number of chemical suppliers list **3-(2-Iodophenylamino)propanoic acid** in their catalogs. Researchers interested in obtaining this compound can inquire with the following vendors:

- ChemicalBook[1]
- Sigma-Aldrich
- AstaTech, Inc.

## Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **3-(2-Iodophenylamino)propanoic acid** was not found in the reviewed literature, its structure suggests a plausible synthetic route based on established chemical reactions. A likely approach would involve the nucleophilic addition of 2-iodoaniline to an acrylic acid derivative.

Hypothetical Synthesis Workflow:



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A potential synthetic pathway for **3-(2-Iodophenylamino)propanoic acid**.

General Experimental Considerations (Based on similar syntheses):

- Solvent: A polar aprotic solvent such as dimethylformamide (DMF) or a protic solvent like isopropanol could be suitable.
- Catalyst: The reaction may proceed without a catalyst, but a mild base could be employed to facilitate the reaction.
- Temperature: The reaction would likely be conducted at an elevated temperature, potentially under reflux, to ensure a reasonable reaction rate.
- Purification: The final product would likely be purified using standard techniques such as recrystallization or column chromatography.

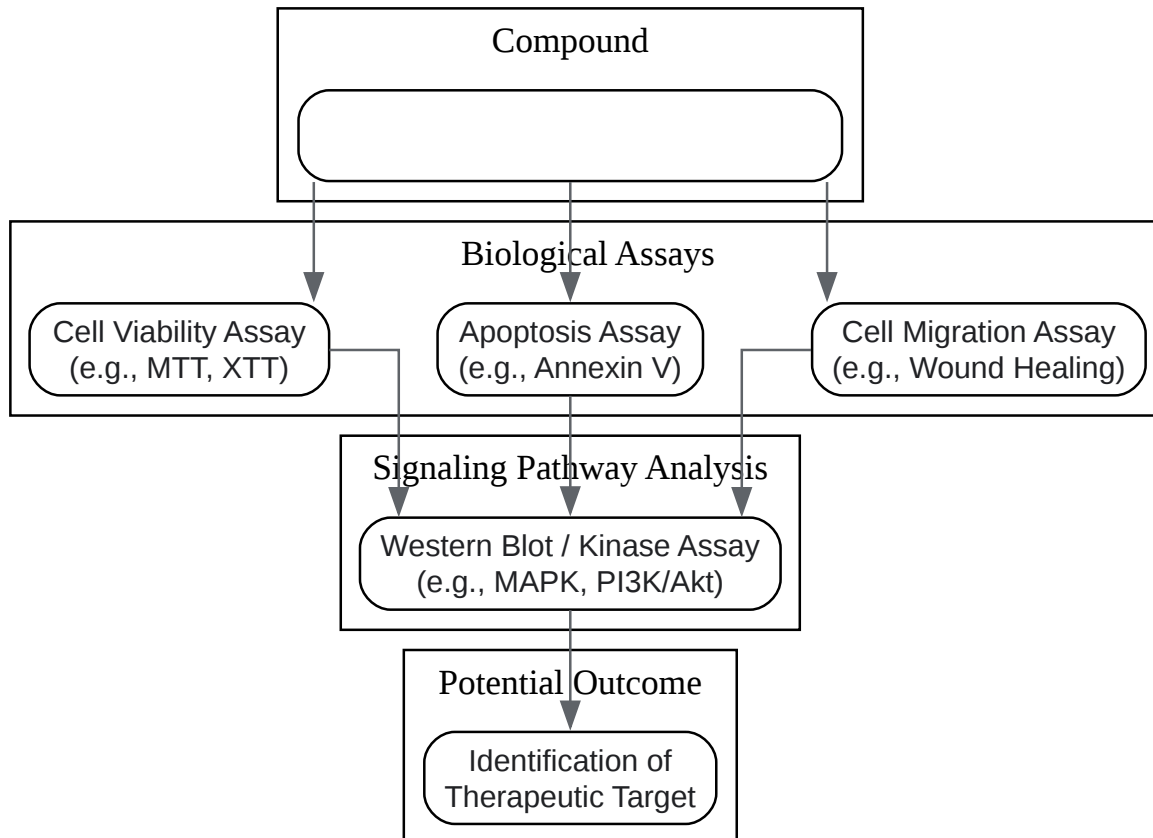
## Potential Biological Activity and Applications in Drug Discovery

Direct experimental data on the biological activity of **3-(2-Iodophenylamino)propanoic acid** is not readily available in the public domain. However, the activities of structurally analogous compounds provide a strong basis for inferring its potential applications. Aryl propionic acid derivatives are a well-established class of non-steroidal anti-inflammatory drugs (NSAIDs)[2].

Furthermore, recent studies on derivatives of 3-((4-hydroxyphenyl)amino)propanoic acid, a closely related structure, have demonstrated promising anticancer and antioxidant properties[3]. These derivatives have been shown to reduce the viability of cancer cells, such as the A549 non-small cell lung cancer line, and inhibit cell migration[3].

#### Hypothesized Signaling Pathway Interaction:

Given the anticancer activity of related compounds, it is plausible that **3-(2-Iodophenylamino)propanoic acid** could modulate signaling pathways involved in cell proliferation and survival. A hypothetical workflow for investigating such interactions is presented below.



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Workflow for investigating the biological activity of the compound.

The structural similarity to known bioactive molecules suggests that **3-(2-Iodophenylamino)propanoic acid** could be a valuable scaffold for the development of novel therapeutics, particularly in the areas of oncology and inflammatory diseases. Further research is warranted to elucidate its specific biological targets and mechanism of action.

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## References

- 1. Use of Blue Agar CAS Assay for Siderophore Detection - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Identification of 3-[(4-Acetylphenyl)(4-Phenylthiazol-2-Yl)Amino]Propanoic Acid Derivatives as Promising Scaffolds for the Development of Novel Anticancer Candidates Targeting SIRT2 and EGFR - PMC [pmc.ncbi.nlm.nih.gov]
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